

An In-depth Technical Guide to the Physical Properties of Ethyl Dimethylcarbamate

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Compound of Interest

Compound Name: Ethyl dimethylcarbamate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **ethyl dimethylcarbamate**, specifically its boiling point and solubility. This document is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and other chemical research fields where this compound may be of interest.

Core Physical Properties of Ethyl Dimethylcarbamate

Ethyl dimethylcarbamate, a member of the carbamate ester class, possesses distinct physical characteristics that are crucial for its handling, application, and analysis in a laboratory setting.^[1] The unique combination of an ethyl group and two methyl groups on the carbamate structure influences its physical and chemical behavior.^[1]

Quantitative Data Summary

The following table summarizes the available quantitative data for the key physical properties of **ethyl dimethylcarbamate**. It is important to note that some of this data is based on estimations and values for structurally related compounds due to a lack of extensive experimental data for **ethyl dimethylcarbamate** itself.

Physical Property	Value/Description	Source
Boiling Point	205.82°C (estimated)	[2]
Solubility in Water	No quantitative data available. Expected to have some degree of solubility. The related compound, ethyl carbamate, is very soluble in water.[3][4]	N/A
Solubility in Organic Solvents	No quantitative data available. The related compound, ethyl carbamate, is soluble in chloroform.[5]	N/A

Experimental Protocols for Determining Physical Properties

Accurate determination of the physical properties of a compound like **ethyl dimethylcarbamate** is fundamental for its characterization and use in research and development. The following sections detail standardized experimental protocols for measuring boiling point and solubility.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. Several methods can be employed for its determination, with the choice often depending on the sample volume and required accuracy.

Method 1: Micro-Boiling Point Determination (Thiele Tube Method)

This method is suitable for small sample volumes.

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), rubber band or wire, heating source (Bunsen burner or oil bath), and sample.
- Procedure:

- A small amount of the liquid sample (a few drops) is placed in a small test tube or a fusion tube.
- A capillary tube, sealed at one end, is inverted and placed inside the sample tube.
- The sample tube is attached to a thermometer using a rubber band or wire.
- The entire assembly is placed in a Thiele tube filled with a high-boiling point liquid (e.g., mineral oil or silicone oil).
- The Thiele tube is gently heated. As the temperature rises, air trapped in the capillary tube will be expelled, and a stream of bubbles will emerge from the open end of the capillary.
- The heating is continued until a steady stream of bubbles is observed.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.^[6]

Method 2: Distillation Method

This method is suitable for larger sample volumes and can also be used for purification.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, and boiling chips.
- Procedure:
 - The liquid sample is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
 - The distillation apparatus is assembled with the thermometer bulb positioned just below the side arm leading to the condenser.
 - The heating mantle is turned on, and the liquid is heated to its boiling point.

- As the liquid boils, the vapor rises, and the temperature on the thermometer will increase and then stabilize.
- The constant temperature at which the liquid condenses and is collected in the receiving flask is recorded as the boiling point.

Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. The solubility of a liquid in a particular solvent can be determined qualitatively or quantitatively.

Qualitative Solubility Test

This method provides a general indication of a substance's solubility.

- Apparatus: Test tubes, vortex mixer (optional), and a range of solvents (e.g., water, ethanol, acetone, dichloromethane).
- Procedure:
 - Place a small, measured amount of **ethyl dimethylcarbamate** (e.g., 10 mg) into a series of test tubes.
 - To each test tube, add a small, measured volume of a different solvent (e.g., 1 mL).
 - Agitate the mixture vigorously for a set period (e.g., 1-2 minutes) using a vortex mixer or by shaking.
 - Visually inspect the mixture. If the liquid has completely dissolved and the solution is clear, it is considered soluble. If the liquid remains as a separate phase or the mixture is cloudy, it is considered insoluble or partially soluble.

Quantitative Solubility Determination (Shake-Flask Method)

This is a standard method for determining the equilibrium solubility of a substance.

- Apparatus: Erlenmeyer flasks with stoppers, constant temperature shaker bath, analytical balance, and a suitable analytical technique for concentration measurement (e.g., HPLC,

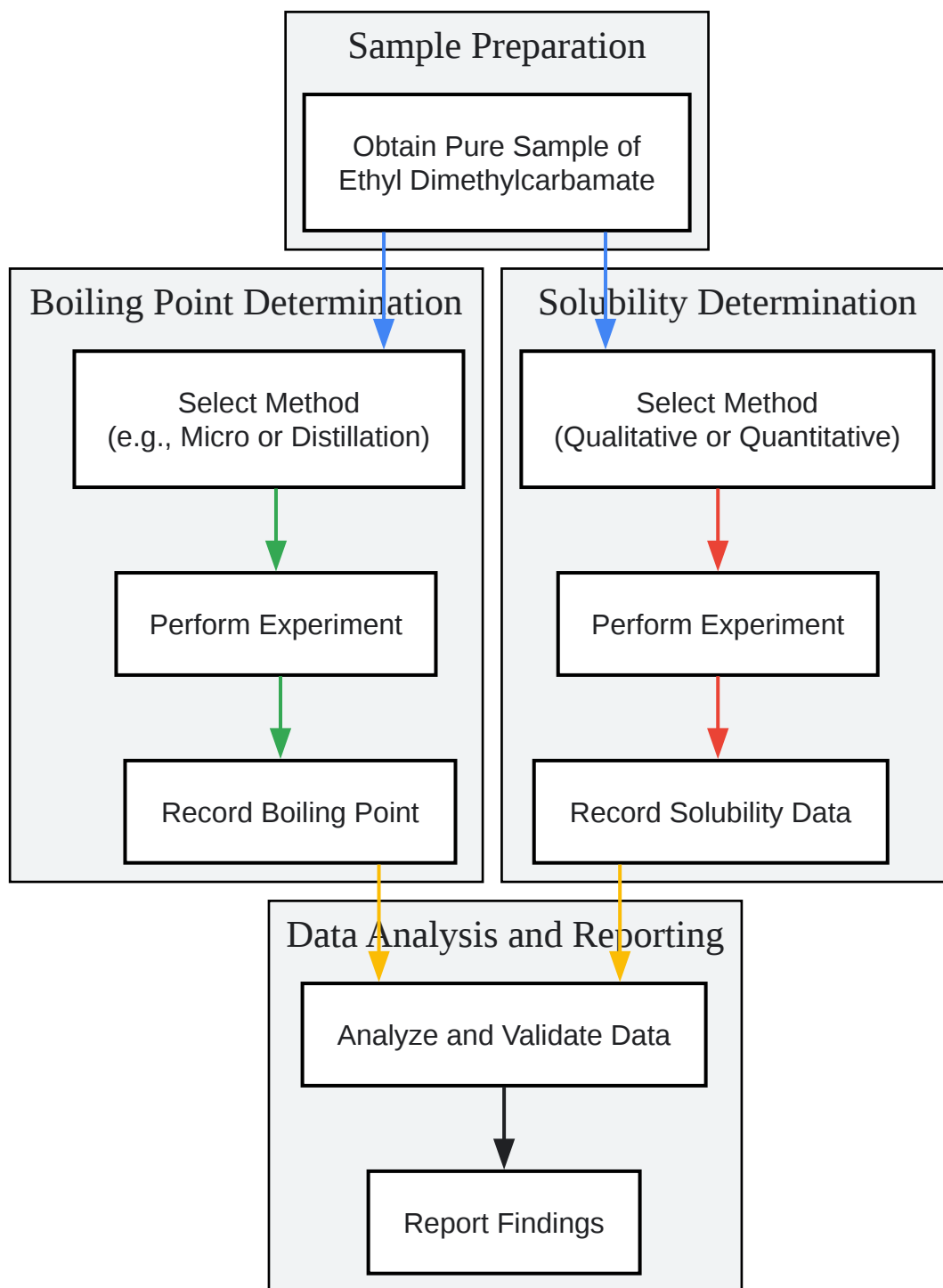
GC, or UV-Vis spectroscopy).

- Procedure:
 - An excess amount of **ethyl dimethylcarbamate** is added to a known volume of the solvent in an Erlenmeyer flask.
 - The flask is sealed and placed in a constant temperature shaker bath set to the desired temperature.
 - The mixture is agitated for a sufficient period to allow equilibrium to be reached (typically 24-72 hours).
 - After reaching equilibrium, the agitation is stopped, and the undissolved portion is allowed to settle.
 - A sample of the supernatant (the clear liquid above the undissolved solute) is carefully withdrawn.
 - The concentration of **ethyl dimethylcarbamate** in the supernatant is determined using a pre-calibrated analytical method. This concentration represents the solubility of the compound in that solvent at the specified temperature.

Workflow for Physical Property Determination

The following diagram illustrates a general workflow for the experimental determination of the physical properties of a liquid compound like **ethyl dimethylcarbamate**.

Experimental Workflow for Physical Property Determination

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Caption: Workflow for determining the physical properties of a liquid.

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